

Preclinical Profile of Zadavotide Guraxetan: A Technical Guide

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Compound of Interest

Compound Name: *Zadavotide guraxetan*

CAS No.: *2192281-54-0*

Cat. No.: *B15607712*

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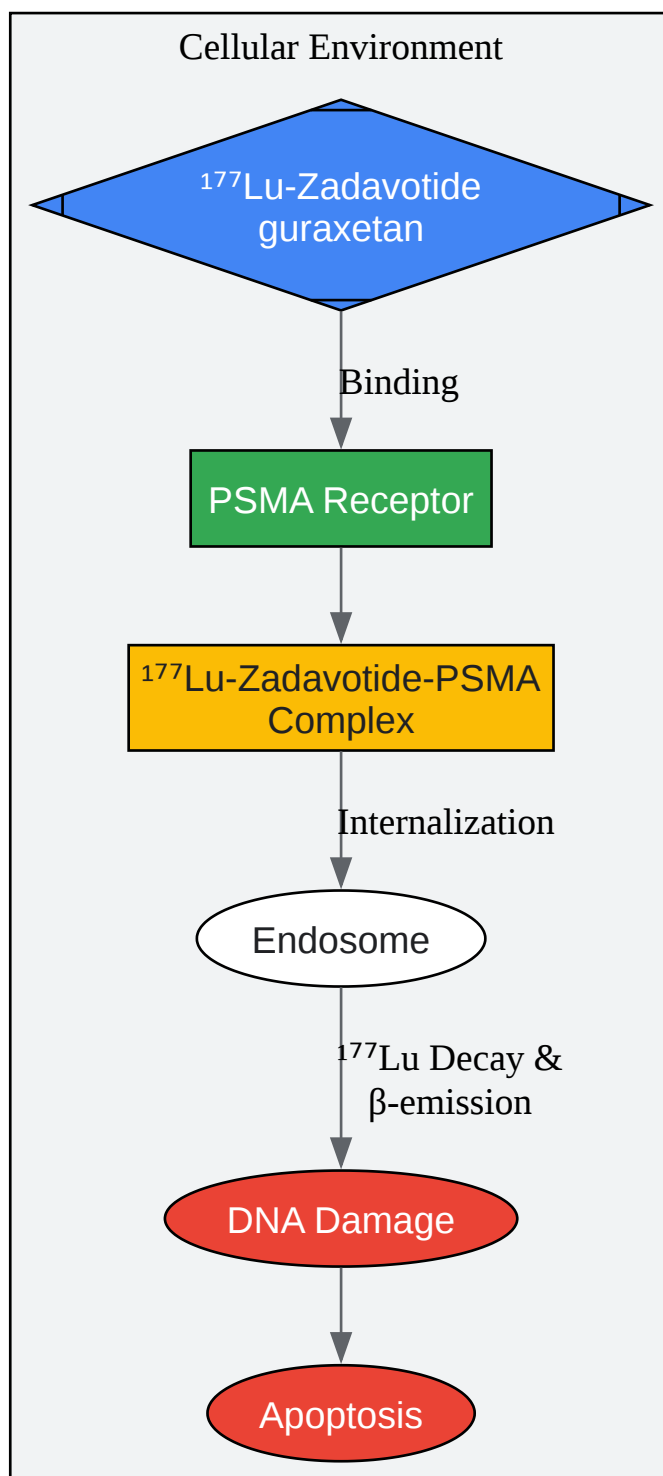
Introduction

Zadavotide guraxetan is a ligand targeting the prostate-specific membrane antigen (PSMA), a protein significantly overexpressed on the surface of prostate cancer cells. When chelated with the beta-emitting radionuclide Lutetium-177 (^{177}Lu), it forms the radiopharmaceutical ^{177}Lu -**Zadavotide guraxetan** (also known as ^{177}Lu -PSMA-I&T). This targeted radioligand therapy is designed to deliver localized radiation to PSMA-expressing tumor cells, thereby inducing cell death while minimizing damage to surrounding healthy tissue.[1][2] This technical guide provides a comprehensive overview of the preclinical research that has underpinned the clinical development of **Zadavotide guraxetan**, focusing on its mechanism of action, pharmacokinetics, and anti-tumor efficacy.

Mechanism of Action

Zadavotide guraxetan functions as a high-affinity inhibitor of PSMA.[3] Upon intravenous administration, the **Zadavotide guraxetan** moiety of the radiopharmaceutical selectively binds to PSMA on prostate cancer cells.[2] This binding event is followed by the internalization of the

PSMA-radioligand complex into the tumor cell. The entrapped Lutetium-177 then decays, emitting beta particles that induce DNA damage and ultimately lead to apoptotic cell death.[4] The targeted delivery of radiation to the tumor microenvironment is the key principle of its therapeutic action.



[Click to download full resolution via product page](#)**Figure 1:** Mechanism of action of ¹⁷⁷Lu-Zadavotide guraxetan.

In Vitro Characterization

Binding Affinity and Cellular Uptake

Preclinical in vitro studies have been conducted to characterize the binding affinity and cellular uptake of ¹⁷⁷Lu-Zadavotide guraxetan in prostate cancer cell lines that express PSMA. Competitive binding assays have demonstrated high binding affinity in the nanomolar range. Cellular uptake and internalization studies are crucial for confirming that the radioligand is effectively taken into the target cells.

Table 1: In Vitro Binding and Uptake of ¹⁷⁷Lu-Zadavotide guraxetan

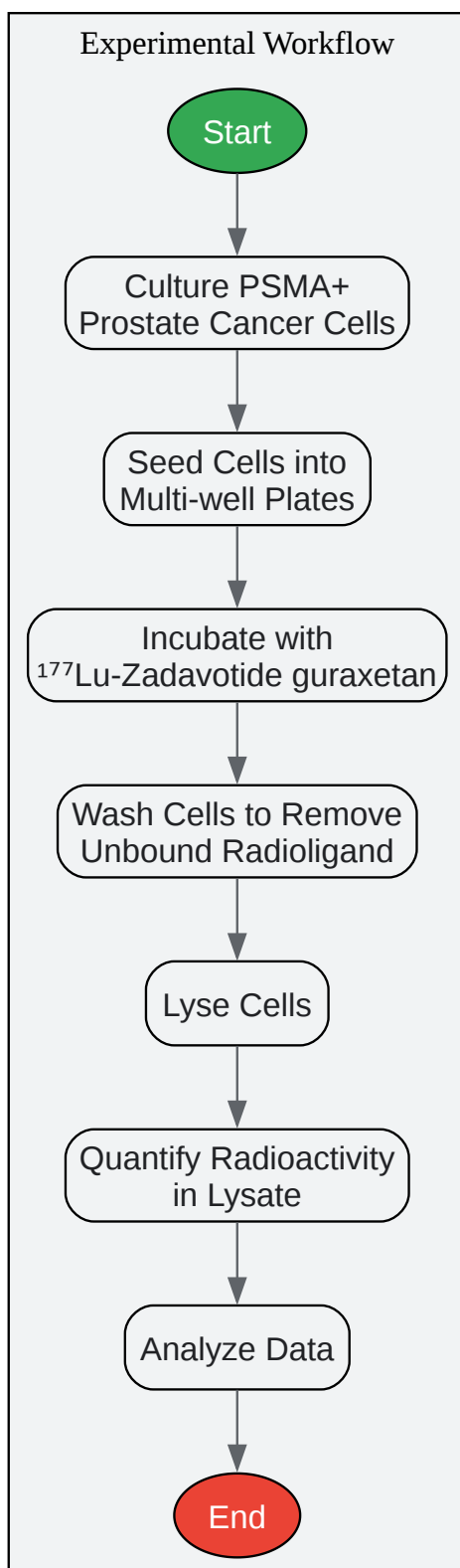
Cell Line	Assay Type	Parameter	Value	Reference
PC3-PIP (PSMA+)	Competitive Binding	IC ₅₀	7.9 ± 1.2 nM	[5]
PC3-PIP (PSMA+)	Cellular Uptake (1h)	% Added Activity / 100,000 cells	1.79 ± 0.67%	[5]
PC3-PIP (PSMA+)	Cellular Uptake (3h)	% Added Activity / 100,000 cells	1.88 ± 0.53%	[5]
LNCaP (PSMA+)	Internalization (24h)	% of total cell-associated activity	~25-30%	[6]

Experimental Protocol: In Vitro Cellular Uptake Assay

A representative protocol for determining the cellular uptake of ¹⁷⁷Lu-Zadavotide guraxetan is as follows:

- **Cell Culture:** PSMA-positive prostate cancer cells (e.g., LNCaP or PC3-PIP) are cultured in appropriate media and conditions until they reach a suitable confluence.

- **Cell Seeding:** Cells are seeded into multi-well plates at a predetermined density and allowed to adhere overnight.
- **Incubation with Radioligand:** The culture medium is replaced with fresh medium containing a known concentration of ^{177}Lu -**Zadavotide gaxetan**.
- **Incubation Period:** The cells are incubated for various time points (e.g., 1, 2, 4, 24 hours) at 37°C .
- **Washing:** After incubation, the medium is removed, and the cells are washed multiple times with cold phosphate-buffered saline (PBS) to remove unbound radioligand.
- **Cell Lysis:** The cells are lysed using a suitable lysis buffer (e.g., 1M NaOH).
- **Quantification:** The radioactivity in the cell lysate is measured using a gamma counter.
- **Data Analysis:** The uptake is typically expressed as a percentage of the added dose per million cells.



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Figure 2: Workflow for an in vitro cellular uptake assay.

In Vivo Biodistribution and Dosimetry

Biodistribution studies in animal models are essential to understand the pharmacokinetics of **¹⁷⁷Lu-Zadavotide guraxetan**, including its uptake and retention in tumors and potential off-target organs. These studies are typically performed in immunodeficient mice bearing human prostate cancer xenografts.

Table 2: Biodistribution of **¹⁷⁷Lu-Zadavotide guraxetan** in LNCaP Tumor-Bearing SCID Mice (% Injected Dose per Gram - %ID/g)

Organ	1 h p.i.	12 h p.i.	24 h p.i.	48 h p.i.	168 h p.i.	Reference
Blood	0.63 ± 0.11	0.12 ± 0.02	0.05 ± 0.01	0.02 ± 0.01	0.00 ± 0.00	[7]
Tumor	4.4 ± 1.5	5.8 ± 1.2	6.2 ± 0.1	4.5 ± 0.9	1.0 ± 0.2	[7]
Kidneys	165.5 ± 20.5	108.7 ± 18.9	34.7 ± 17.2	10.9 ± 3.5	1.2 ± 0.3	[7][8]
Spleen	26.1 ± 19.0	1.8 ± 0.4	1.0 ± 0.3	0.6 ± 0.1	0.2 ± 0.0	[7]
Liver	0.5 ± 0.1	0.2 ± 0.0	0.2 ± 0.0	0.1 ± 0.0	0.1 ± 0.0	[7]
Salivary Glands	-	-	3.5 ± 1.2	-	-	[6]

p.i. = post-injection

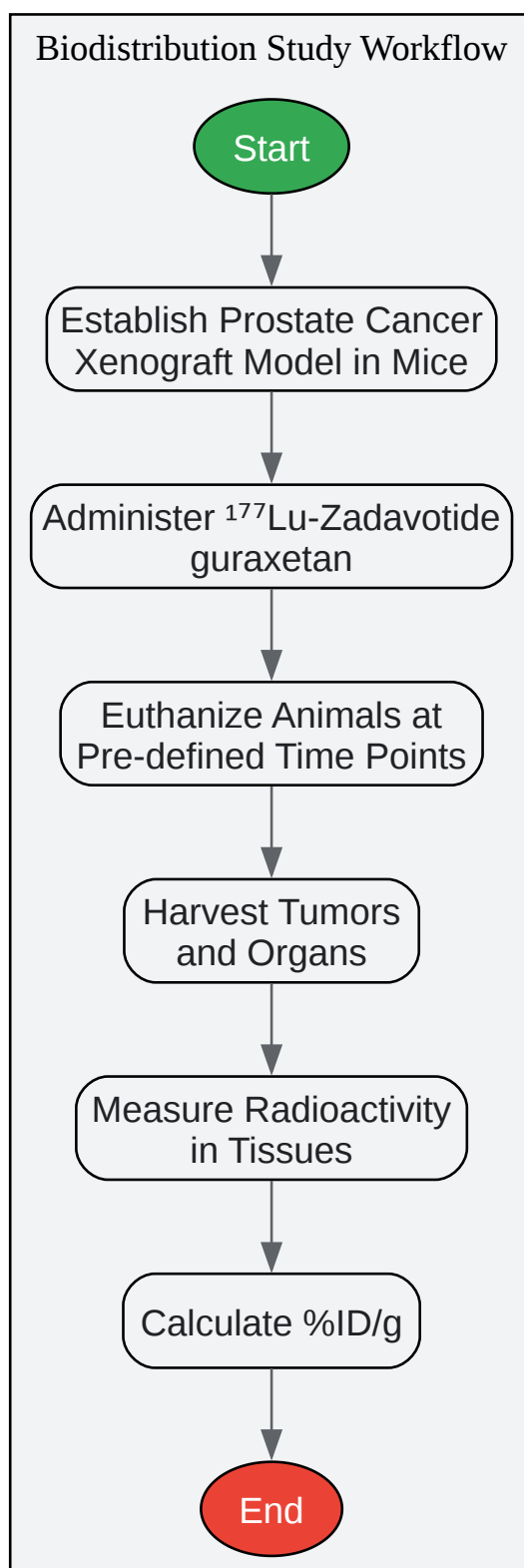
These data indicate a rapid clearance from the blood and significant uptake in the tumor. Notably, high uptake is also observed in the kidneys and salivary glands, which are known to express PSMA, highlighting these as potential organs for toxicity.[6][9]

Experimental Protocol: In Vivo Biodistribution Study

A typical protocol for an in vivo biodistribution study is as follows:

- **Animal Model:** Male immunodeficient mice (e.g., SCID or nude) are inoculated with human prostate cancer cells (e.g., LNCaP) to establish tumor xenografts.

- Radiopharmaceutical Administration: Once tumors reach a specified size, a known activity of ^{177}Lu -**Zadavotide gurantetan** is administered, typically via tail vein injection.
- Time Points: Groups of animals are euthanized at various time points post-injection (e.g., 1, 24, 48, 168 hours).
- Organ Harvesting: Tumors and relevant organs (blood, kidneys, liver, spleen, etc.) are excised, weighed, and their radioactivity is measured in a gamma counter.
- Data Calculation: The uptake in each organ is calculated as the percentage of the injected dose per gram of tissue (%ID/g).



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Figure 3: Workflow for an in vivo biodistribution study.

Preclinical Therapeutic Efficacy

The anti-tumor activity of ^{177}Lu -**Zadavotide guraxetan** has been evaluated in preclinical models of prostate cancer. These studies typically involve treating tumor-bearing mice with the radiopharmaceutical and monitoring tumor growth and survival over time.

Table 3: Therapeutic Efficacy of ^{177}Lu -**Zadavotide guraxetan** in a C4-2 Tumor-Bearing SCID Mouse Model

Treatment Group	Dose (MBq)	Outcome	Result	Reference
^{177}Lu -Zadavotide guraxetan	30	Tumor Growth	Significant inhibition of tumor growth compared to control	[7]
^{177}Lu -Zadavotide guraxetan	30	Median Survival	35 days	[7]
Control (Vehicle)	N/A	Median Survival	< 21 days	[7]

These studies demonstrate that ^{177}Lu -**Zadavotide guraxetan** can effectively inhibit tumor growth and prolong survival in preclinical models of prostate cancer.

Toxicology

A comprehensive, publicly available preclinical toxicology report for **Zadavotide guraxetan**, conducted under Good Laboratory Practice (GLP) conditions, was not identified in the reviewed literature. However, the biodistribution studies provide some insight into potential off-target toxicities. The significant uptake in the kidneys and salivary glands suggests that these organs are at risk of radiation-induced damage. Clinical studies have subsequently monitored for signs of renal and salivary gland toxicity.[10][11] Necropsy studies in mice treated with a similar PSMA-targeted radiopharmaceutical revealed some subacute damage to lacrimal glands and testes at 8 weeks post-treatment.[6]

Conclusion

The preclinical data for **Zadavotide guraxetan** demonstrates its high affinity and specificity for PSMA, leading to effective tumor targeting and anti-tumor efficacy in prostate cancer models. The in vitro and in vivo studies have provided a solid foundation for its clinical development as a targeted radioligand therapy. While detailed GLP toxicology data is not publicly available, the biodistribution studies have been instrumental in identifying potential organs at risk for toxicity, guiding clinical monitoring strategies. The collective preclinical evidence supports the continued investigation and clinical use of ^{177}Lu -**Zadavotide guraxetan** for the treatment of PSMA-positive prostate cancer.

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